

# Personal protective equipment for handling N-(2-bromoethyl)methanesulfonamide

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## Compound of Interest

Compound Name: N-(2-bromoethyl)methanesulfonamide

Cat. No.: B1606708

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## Essential Safety and Handling Guide for N-(2-bromoethyl)methanesulfonamide

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **N-(2-bromoethyl)methanesulfonamide** in a laboratory setting. These guidelines are compiled from safety data for structurally related compounds and general best practices for laboratory safety.

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(2-bromoethyl)methanesulfonamide** was not located. The following recommendations are based on the known hazards of similar chemical classes, including organobromides and methanesulfonamides. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

## I. Personal Protective Equipment (PPE)

Given the reactive nature of the bromoethyl group and the general hazards associated with sulfonamides, a comprehensive approach to personal protection is critical.<sup>[1][2][3][4][5]</sup> The following PPE is mandatory when handling **N-(2-bromoethyl)methanesulfonamide**:

- **Eye and Face Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles are required at all times.<sup>[6]</sup> A face shield should be worn in situations where splashing is a significant risk.<sup>[5][7]</sup>

- Skin and Body Protection:
  - Gloves: Chemical-resistant gloves are required. Given that many surfaces can be contaminated, it is crucial to wear gloves in all areas where the compound is present.[3] Inspect gloves for any signs of degradation before use and practice proper glove removal techniques to avoid skin contact.[8]
  - Lab Coat/Gown: A lab coat or gown, preferably one with long cuffs, should be worn to protect the arms and body.[3]
- Respiratory Protection: All handling of **N-(2-bromoethyl)methanesulfonamide** should be conducted within a certified chemical fume hood to prevent inhalation of any dust or vapors. [1][9] If there is a risk of aerosol generation and work outside a fume hood is unavoidable, a NIOSH-approved respirator may be necessary.[2]

## II. Operational Plan: Safe Handling Procedures

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

### A. Engineering Controls:

- Always handle **N-(2-bromoethyl)methanesulfonamide** in a well-ventilated laboratory.
- A certified chemical fume hood is the primary engineering control to be used for all weighing, transferring, and reaction setup involving this compound.[1]
- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[7][10]

### B. Handling:

- Before starting any work, ensure all necessary PPE is donned correctly.
- Transport the chemical in a sealed, clearly labeled, and shatter-resistant secondary container.

- Conduct all manipulations of the solid compound or its solutions within a chemical fume hood.[9]
- Avoid the formation of dust and aerosols.[11]
- After handling, thoroughly wash hands and any exposed skin with soap and water.[8]
- Decontaminate all work surfaces at the end of the procedure.[6]

#### C. First Aid Measures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[9] Seek medical attention if irritation develops.
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[6][7] Seek immediate medical attention.
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7][9]
- If swallowed: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[7][11]

## III. Disposal Plan

Proper disposal of **N-(2-bromoethyl)methanesulfonamide** and any associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste containing **N-(2-bromoethyl)methanesulfonamide**, including excess reagent, reaction mixtures, and contaminated consumables (e.g., gloves, weigh paper, pipette tips), must be collected in a designated, properly labeled hazardous waste container.[6][9]
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**N-(2-bromoethyl)methanesulfonamide**".
- **Storage:** Store the hazardous waste container in a designated satellite accumulation area, away from incompatible materials.[8] The container must be kept closed except when adding

waste.[6]

- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department. Do not dispose of this chemical down the drain or in the regular trash.[6][8]

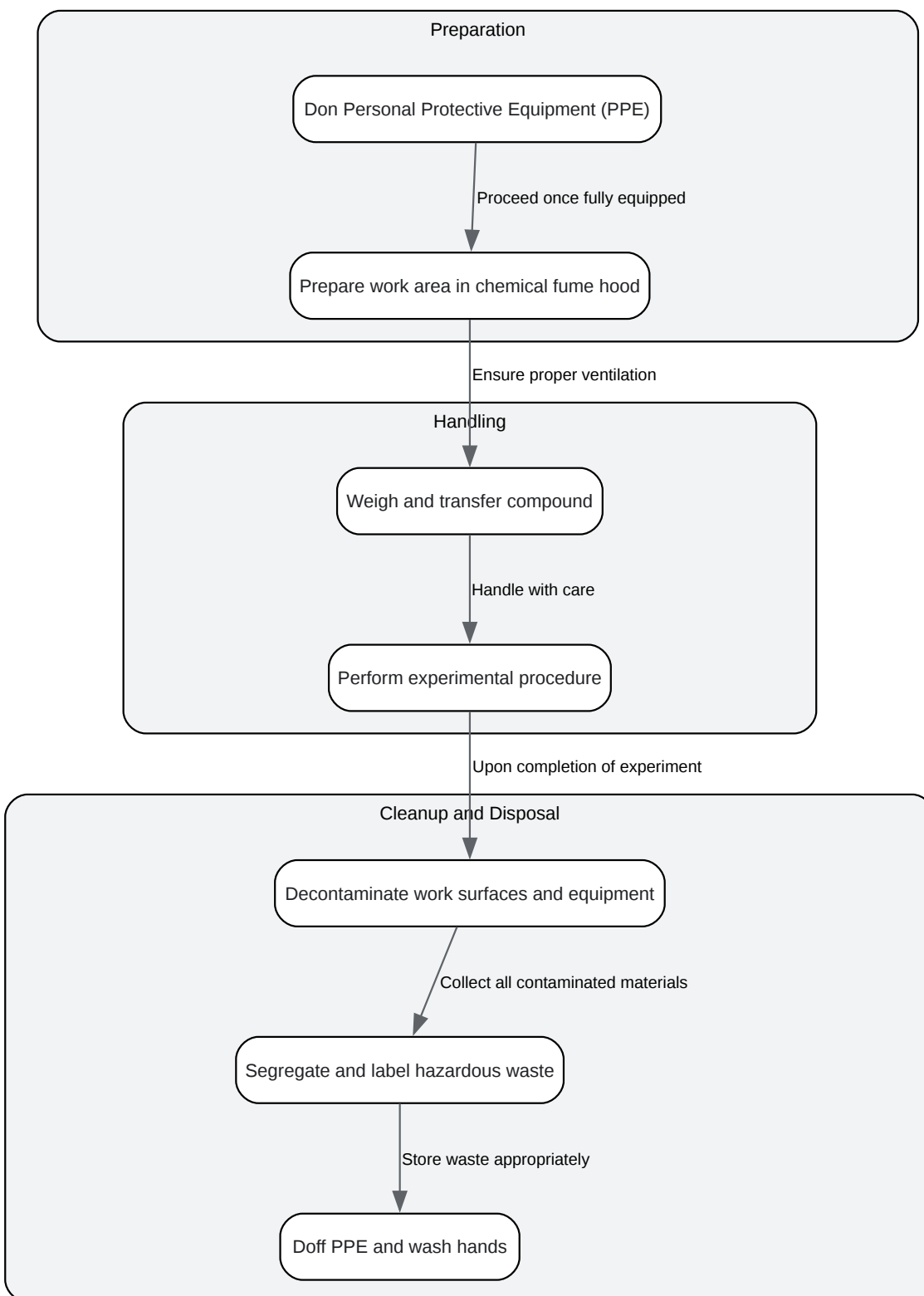
## IV. Data Presentation

While a comprehensive SDS is not available, the following table summarizes some of the known physical and chemical properties of **N-(2-bromoethyl)methanesulfonamide**.

Property	Value	Source
CAS Number	63132-74-1	[12]
Molecular Formula	C3H8BrNO2S	[12]
Molecular Weight	202.07 g/mol	[12]
Melting Point	47-49 °C	[12]
Boiling Point	263.1±42.0 °C (Predicted)	[12]
Density	1.668±0.06 g/cm3 (Predicted)	[12]

## V. Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **N-(2-bromoethyl)methanesulfonamide** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-(2-bromoethyl)methanesulfonamide**.

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